

# Antimicrobial and antifungal spectrum of (S)-3-Phenyllactic acid

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An In-depth Technical Guide to the Antimicrobial and Antifungal Spectrum of (S)-3-Phenyllactic Acid

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

(S)-3-Phenyllactic acid (PLA), an organic acid with the molecular formula  $C_9H_{10}O_3$ , is a metabolite produced by a variety of microorganisms, most notably lactic acid bacteria (LAB).<sup>[1]</sup> It has garnered significant attention in the scientific community for its broad-spectrum antimicrobial activity against a range of pathogenic and spoilage-related bacteria and fungi.<sup>[2]</sup> <sup>[3]</sup> This document provides a comprehensive overview of the antimicrobial and antifungal efficacy of (S)-3-Phenyllactic acid, details the experimental protocols used to determine its activity, and illustrates its proposed mechanisms of action. The quantitative data presented herein is intended to serve as a valuable resource for researchers and professionals in the fields of microbiology, food science, and pharmaceutical development.

## Antimicrobial Spectrum of (S)-3-Phenyllactic Acid

(S)-3-Phenyllactic acid has demonstrated inhibitory activity against both Gram-positive and Gram-negative bacteria.<sup>[4]</sup> Its effectiveness is often pH-dependent, with greater activity observed at lower pH values, a characteristic typical of weak organic acids.<sup>[2][5]</sup> The

antimicrobial activity is quantified primarily by the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC).

## Quantitative Antibacterial Data

The following table summarizes the reported MIC and MBC values of (S)-3-Phenyllactic acid against various bacterial species.

Microorganism	Strain	Metric	Value	pH	Reference(s)
Listeria innocua	ATCC 33090	MIC	1.6 mM	4.5	[5]
MIC	2.8 mM	5.0	[5]		
MIC	5.7 mM	5.5	[5]		
MIC	11.3 mM	6.0	[5]		
MIC	22.6 mM	6.5	[5]		
MIC	~45 mM	7.0	[5]		
Aggregatibacter actinomycetemcomitans	-	MIC	20 mM (3.3 mg/mL)	-	[6]
Klebsiella pneumoniae	-	MIC	2.5 mg/mL	-	[7]
Listeria monocytogenes	-	MIC	1.25 mg/mL	Not Specified	[2]
Pseudomonas aeruginosa	-	Zone of Inhibition	19.3 - 24.6 mm	-	[8]

## Antifungal Spectrum of (S)-3-Phenyllactic Acid

The antifungal properties of (S)-3-Phenyllactic acid are extensive, covering a wide range of molds and yeasts, including species of *Aspergillus*, *Penicillium*, *Fusarium*, *Candida*, and *Rhodotorula*.<sup>[6][9]</sup> Its fungicidal and fungistatic effects make it a compound of interest for food preservation and potential clinical applications.<sup>[10][11]</sup>

## Quantitative Antifungal Data

The table below presents the antifungal activity of (S)-3-Phenyllactic acid against various fungal species, expressed as MIC and Minimum Fungicidal Concentration (MFC).

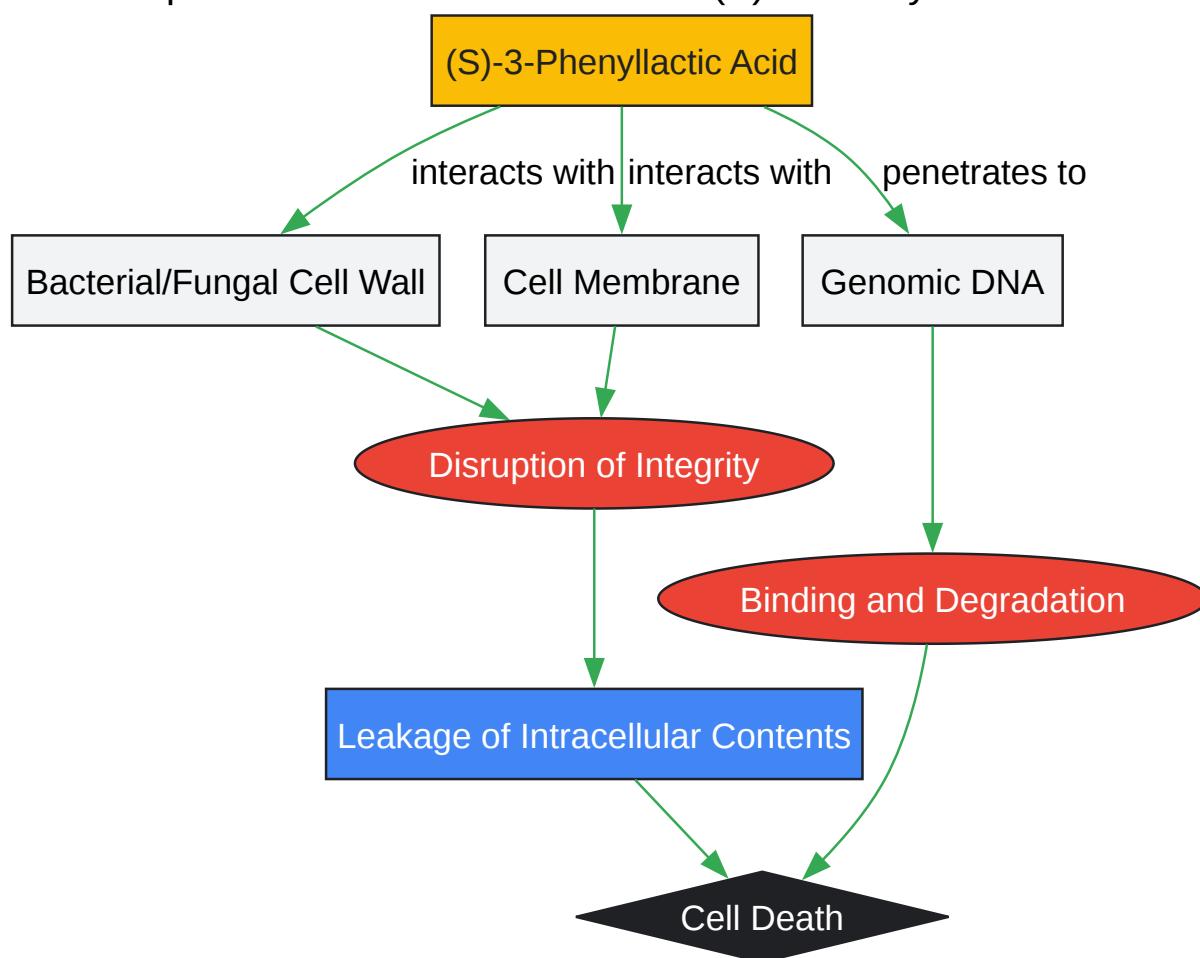
Microorganism	Strain(s)	Metric	Value	pH	Reference(s)
Rhizopus arrhizus	MTCC 24794	MIC	180 mg/mL	-	[8][9][12]
Rhizopus sp.	-	MIC	180 mg/mL	-	[8][9][12]
Mucor sp.	Two isolates	MIC	180 mg/mL	-	[8][9][12]
Various Aspergillus, Penicillium, Fusarium spp.	23 strains isolated from bakery products	MIC <sub>90</sub>	3.75 - 7.5 mg/mL	-	[10]
19 of 23 strains	MFC	≤ 10 mg/mL	-	[10]	
Colletotrichum gloeosporioides	-	MIC	3.01 - 36.10 mM	-	[13]
Botrytis cinerea	-	MIC	3.01 - 36.10 mM	-	[13]
Penicillium expansum	-	MIC	3.01 - 36.10 mM	-	[13]
Aspergillus flavus	-	MIC	3.01 - 36.10 mM	-	[13]
Yeasts (general)	-	MIC	50 - 100 mM	4.0 - 6.0	[14]
Fungi (general)	-	MIC	45 mM	4.0	
Aspergillus fumigatus	-	MIC	6.5 - 12.0 mg/mL	-	[15]

Rhizopus stolonifer	-	MIC	6.5 - 12.0 mg/mL	-	[15]
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## Mechanism of Action

The antimicrobial and antifungal activity of (S)-3-Phenyllactic acid is attributed to a multi-faceted mechanism of action that primarily targets the cell envelope and genetic material.<sup>[6]</sup> Scanning electron microscopy has revealed that PLA can cause bacterial cells to form aggregates, lose cell wall rigidity, and ultimately lyse.<sup>[4]</sup> The proposed mechanisms include the disruption of cell wall and membrane integrity, leading to the leakage of intracellular components, and the binding to and degradation of genomic DNA.<sup>[7]</sup> In fungi, PLA is also believed to disrupt cell membrane integrity and inhibit biofilm formation.<sup>[11]</sup>

### Proposed Mechanism of Action of (S)-3-Phenyllactic Acid



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Caption: Proposed mechanism of action of (S)-3-Phenyllactic Acid.

## Experimental Protocols

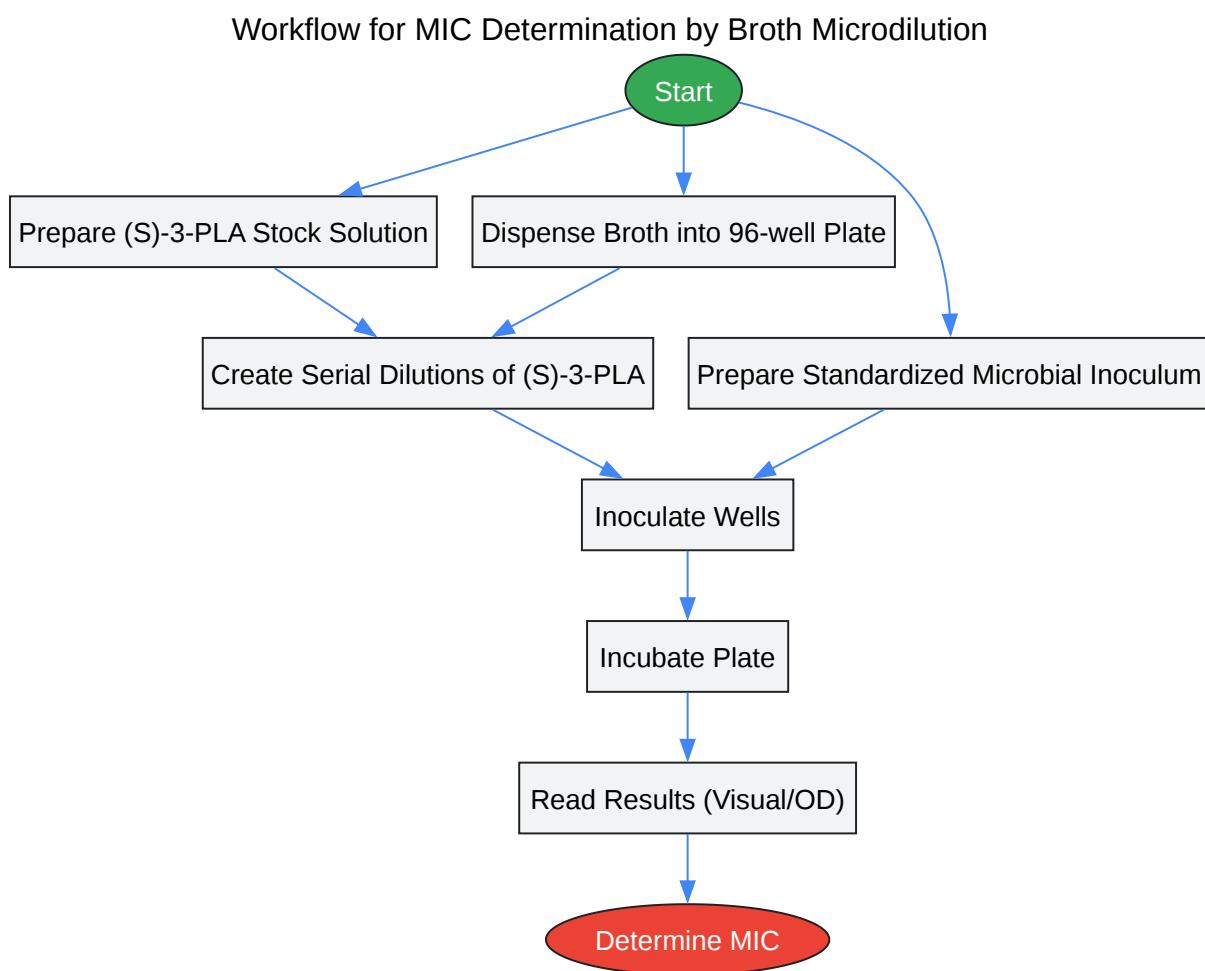
The quantitative data presented in this guide were primarily obtained through standardized antimicrobial susceptibility testing methods. The following are detailed descriptions of the key experimental protocols.

### Broth Microdilution Method for MIC Determination

This method is widely used for determining the MIC of antimicrobial agents against bacteria and yeast.[16][17]

- Preparation of (S)-3-Phenyllactic Acid Stock Solution: A stock solution of (S)-3-Phenyllactic acid is prepared by dissolving a known weight in a suitable solvent (e.g., dimethyl sulfoxide) and sterilized by filtration.[5]
- Preparation of Microtiter Plates: 100  $\mu$ L of sterile broth medium (e.g., Brain Heart Infusion for bacteria, Potato Dextrose Broth for fungi) is dispensed into all wells of a 96-well microtiter plate.[17]
- Serial Dilutions: 100  $\mu$ L of the (S)-3-Phenyllactic acid stock solution (at 2x the highest desired concentration) is added to the first column of wells. Serial twofold dilutions are then performed by transferring 100  $\mu$ L from one column to the next.[17]
- Inoculum Preparation: The test microorganism is cultured to a specific growth phase (e.g., mid-exponential phase). The culture is then diluted to a standardized concentration (e.g., 5  $\times$  10<sup>5</sup> CFU/mL for bacteria).
- Inoculation: Each well (except for sterility controls) is inoculated with a specific volume of the microbial suspension (e.g., 5  $\mu$ L).[17]
- Incubation: The plates are incubated under optimal conditions for the test microorganism (e.g., 37°C for 24 hours for bacteria, 28°C for 48-72 hours for fungi).

- MIC Determination: The MIC is defined as the lowest concentration of (S)-3-Phenyllactic acid at which there is no visible growth of the microorganism. This can be assessed visually or by measuring the optical density at 600 nm using a microplate reader.[6]



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Caption: General workflow for MIC determination.

## Agar Well Diffusion Method for Antifungal MIC

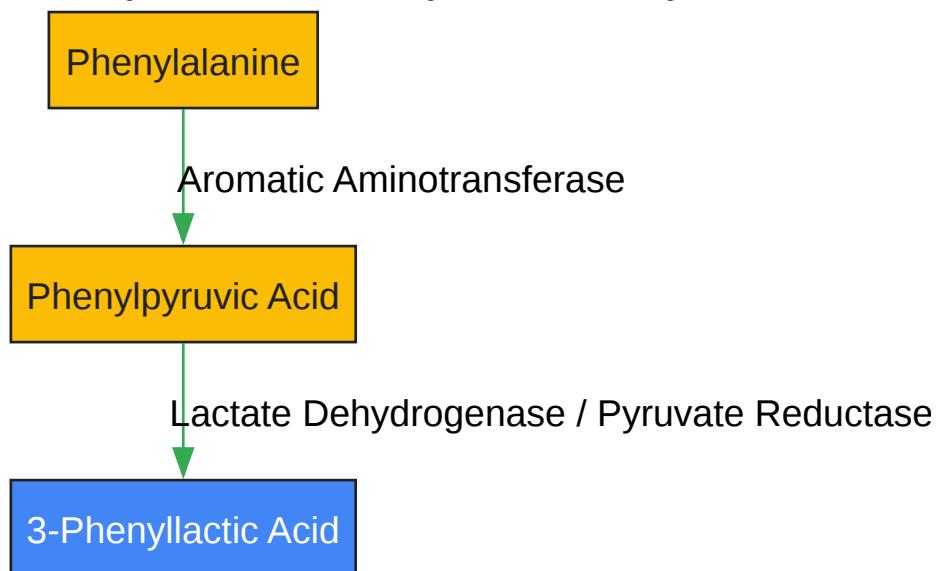
This method is suitable for determining the antifungal activity of water-soluble compounds against molds.[9]

- Preparation of Fungal Plates: A standardized spore suspension (e.g.,  $10^5$  spores/mL) of the test fungus is mixed with molten Potato Dextrose Agar (PDA) and poured into sterile petri plates.[9]
- Well Creation: Once the agar has solidified, wells of a specific diameter (e.g., 6 mm) are made in the agar using a sterile cork borer.[9]
- Application of (S)-3-Phenyllactic Acid: A fixed volume (e.g., 100  $\mu$ L) of different concentrations of (S)-3-Phenyllactic acid are added to each well.[9]
- Incubation: The plates are incubated at a suitable temperature (e.g., 28°C) for a period sufficient for fungal growth (e.g., 5 days).[9]
- MIC Determination: The MIC is determined as the lowest concentration of (S)-3-Phenyllactic acid that results in a clear zone of inhibition of fungal growth around the well.[8]

## Biosynthesis of 3-Phenyllactic Acid

3-Phenyllactic acid is a product of amino acid metabolism in certain microorganisms. The primary biosynthetic pathways involve the conversion of phenylalanine or phenylpyruvic acid.

## Biosynthetic Pathways of 3-Phenyllactic Acid



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Caption: Key biosynthetic pathways of 3-Phenyllactic Acid.

## Conclusion

(S)-3-Phenyllactic acid exhibits a potent and broad-spectrum antimicrobial and antifungal activity. The data compiled in this guide underscore its potential as a natural preservative in the food industry and as a candidate for further investigation in pharmaceutical applications. The provided experimental protocols offer a standardized approach for researchers to evaluate its efficacy against a wider range of microorganisms. Further research into its *in vivo* efficacy, safety, and mechanisms of action will be crucial for realizing its full therapeutic and industrial potential.

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